

Continuous Flow Synthesis of Celecoxib: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Methoxy-4-(trifluoromethyl)phenyl)acetic acid

CAS No.: 1017779-22-4

Cat. No.: B1393212

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

Introduction: Embracing Continuous Flow for API Manufacturing

Celecoxib, a selective cyclooxygenase-2 (COX-2) inhibitor, is a widely prescribed nonsteroidal anti-inflammatory drug (NSAID) for the treatment of arthritis, pain, and inflammation.[1]

Traditionally manufactured in batch reactors, the synthesis of celecoxib presents opportunities for process intensification and optimization through the adoption of continuous flow chemistry. This application note provides a detailed guide to the continuous flow synthesis of celecoxib from its key intermediates, highlighting the significant advantages this technology offers in terms of safety, efficiency, and product quality.[2]

Continuous flow chemistry, where reagents are continuously pumped through a reactor, offers superior control over reaction parameters such as temperature, pressure, and residence time. [3] This precise control minimizes the formation of impurities, leading to a higher quality product.[3] The small reactor volumes inherent in flow chemistry significantly reduce the risks

associated with handling hazardous materials and exothermic reactions, a crucial factor in pharmaceutical manufacturing.[3] Furthermore, the seamless integration of in-line analysis and purification steps allows for a streamlined and automated process, accelerating development timelines and reducing manufacturing costs.[4][5]

This document will detail a well-established two-step continuous flow process for celecoxib synthesis, commencing with a Claisen condensation to form the key β -dione intermediate, followed by a cyclocondensation reaction to yield the final active pharmaceutical ingredient (API). We will delve into the mechanistic underpinnings of these reactions, provide step-by-step protocols for their execution in a continuous flow setup, and present quantitative data to illustrate the process's efficiency.

The Synthetic Pathway: A Two-Step Continuous Flow Approach

The most common and industrially viable synthetic route to celecoxib involves two key transformations:

- **Claisen Condensation:** The reaction of 4'-methylacetophenone with ethyl trifluoroacetate in the presence of a base to form the intermediate, 4,4,4-trifluoro-1-(4-methylphenyl)butane-1,3-dione.[6][7]
- **Cyclocondensation:** The subsequent reaction of the 1,3-dione intermediate with 4-hydrazinylbenzenesulfonamide hydrochloride to form the pyrazole ring of celecoxib.[6][7]

This two-step synthesis is readily adaptable to a continuous flow process, allowing for a telescoped or sequential operation that minimizes manual handling of intermediates.

Step 1: Continuous Flow Claisen Condensation

The Claisen condensation is a carbon-carbon bond-forming reaction between two esters or an ester and a carbonyl compound in the presence of a strong base.[8] In this synthesis, the enolate of 4'-methylacetophenone attacks the carbonyl of ethyl trifluoroacetate, followed by the elimination of an ethoxide ion to form the β -dione. The use of a strong base, such as sodium ethoxide, is crucial to deprotonate the ketone and drive the reaction forward.[8]

In a continuous flow setup, the rapid mixing and excellent heat transfer capabilities allow for safe and efficient execution of this potentially exothermic reaction. The precise control over stoichiometry and residence time minimizes the formation of side products.

Step 2: Continuous Flow Cyclocondensation (Knorr Pyrazole Synthesis)

The formation of the pyrazole ring is a classic Knorr pyrazole synthesis, involving the reaction of a 1,3-dicarbonyl compound with a hydrazine.^[9] The regioselectivity of this reaction is a critical consideration, as the unsymmetrical 1,3-dione can potentially lead to two different regioisomers. However, under acidic or neutral conditions, the reaction with 4-hydrazinylbenzenesulfonamide hydrochloride has been shown to be highly regioselective, yielding the desired 1,5-diarylpyrazole isomer, celecoxib.^{[9][10]} The reaction conditions, including pH and solvent, play a significant role in controlling this outcome.^[10]

Continuous flow processing allows for precise temperature control, which is vital for managing the reaction kinetics and ensuring high regioselectivity. The ability to operate at elevated temperatures and pressures can also significantly reduce reaction times compared to batch processing.^[11]

Experimental Protocols

Materials and Reagents

Reagent	CAS Number	Supplier	Purity
4'-Methylacetophenone	122-00-9	Sigma-Aldrich	≥98%
Ethyl trifluoroacetate	373-88-6	Sigma-Aldrich	≥99%
Sodium ethoxide	141-52-6	Sigma-Aldrich	≥95%
4-Hydrazinylbenzenesulfonamide hydrochloride	17852-52-7	BenchChem	≥97%
Absolute Ethanol	64-17-5	Fisher Scientific	≥99.5%
Ethyl Acetate	141-78-6	Fisher Scientific	HPLC Grade
Water	7732-18-5	Milli-Q	Deionized

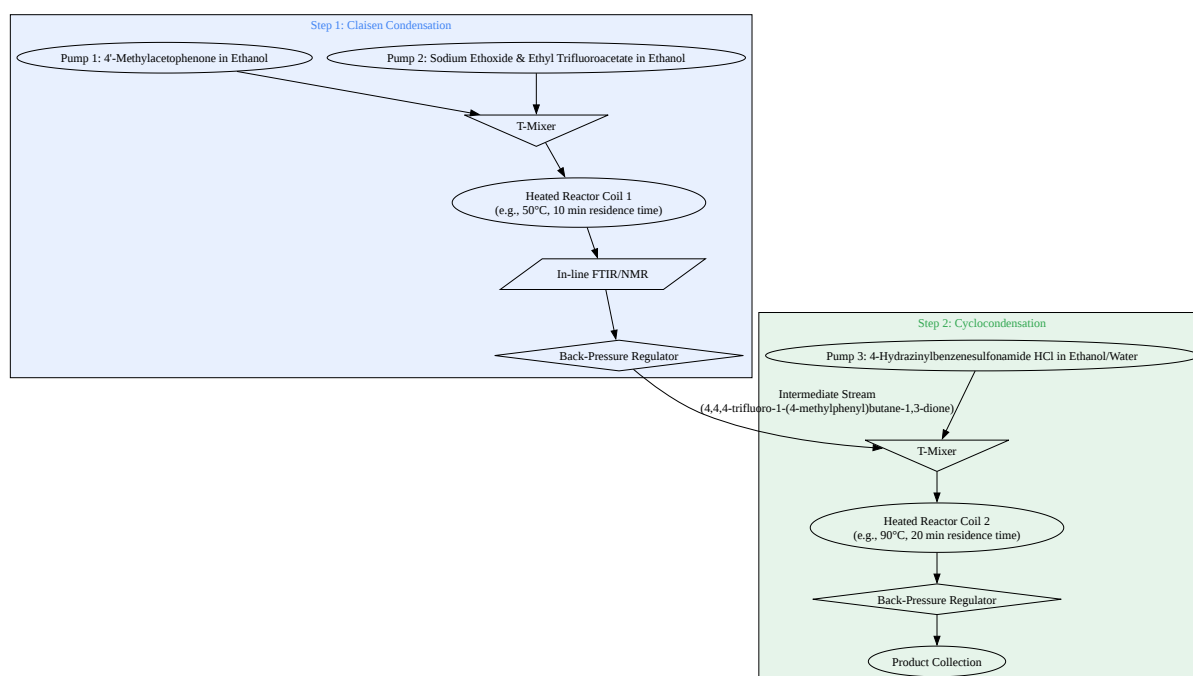
Safety Precautions: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn. Refer to the Material Safety Data Sheets (MSDS) for each reagent for detailed safety information.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Equipment Setup

A modular continuous flow chemistry system is required, consisting of:

- Multiple high-precision pumps for reagent delivery.
- T-mixers or microreactors for efficient mixing of reagent streams.
- Heated reactor coils (e.g., PFA or stainless steel) to control reaction temperature and residence time.
- Back-pressure regulators to maintain a single-phase flow at elevated temperatures.
- An in-line analytical tool, such as an FTIR or NMR spectrometer, for real-time reaction monitoring.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- A collection vessel for the product stream.



[Click to download full resolution via product page](#)

Protocol 1: Continuous Flow Synthesis of 4,4,4-Trifluoro-1-(4-methylphenyl)butane-1,3-dione

- Reagent Preparation:
 - Solution A: Prepare a solution of 4'-methylacetophenone in absolute ethanol.
 - Solution B: Prepare a solution of sodium ethoxide and ethyl trifluoroacetate in absolute ethanol. Note: This solution should be prepared fresh due to the moisture sensitivity of sodium ethoxide.
- System Priming: Prime the pumps and reactor coils with absolute ethanol to remove any air and ensure a stable flow.
- Reaction Initiation:
 - Set the temperature of the first reactor coil to the desired temperature (e.g., 50°C).
 - Set the back-pressure regulator to maintain a pressure sufficient to prevent solvent boiling (e.g., 5 bar).
 - Begin pumping Solution A and Solution B into the T-mixer at the desired flow rates to achieve the target stoichiometry and residence time.
- In-line Monitoring: Monitor the reaction progress using an in-line FTIR spectrometer by observing the disappearance of the ketone carbonyl peak of 4'-methylacetophenone and the appearance of the dione peaks.[\[17\]](#)
- Steady State and Collection: Once the reaction reaches a steady state (as indicated by stable in-line analytical data), the output stream containing the 1,3-dione intermediate can be collected for the next step or for offline analysis.

Protocol 2: Continuous Flow Synthesis of Celecoxib

- Reagent Preparation:
 - Solution C: Prepare a solution of 4-hydrazinylbenzenesulfonamide hydrochloride in a mixture of ethanol and water.

- **System Setup:** The output from the first reactor (containing the 1,3-dione) is fed directly into a second T-mixer.
- **Reaction Initiation:**
 - Set the temperature of the second reactor coil to the desired temperature (e.g., 90°C).
 - Set the back-pressure regulator for the second stage.
 - Begin pumping Solution C into the second T-mixer to react with the incoming stream of the 1,3-dione intermediate.
- **In-line Monitoring:** The formation of celecoxib can be monitored by in-line NMR or by taking samples for offline HPLC analysis.[\[16\]](#)[\[18\]](#)
- **Work-up and Purification:**
 - The output stream from the second reactor is collected.
 - The solvent is removed under reduced pressure.
 - The crude celecoxib can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) to yield the final product with high purity.

Quantitative Data and Performance

The following table summarizes representative reaction conditions and outcomes for the continuous flow synthesis of celecoxib, based on published data.[\[7\]](#)

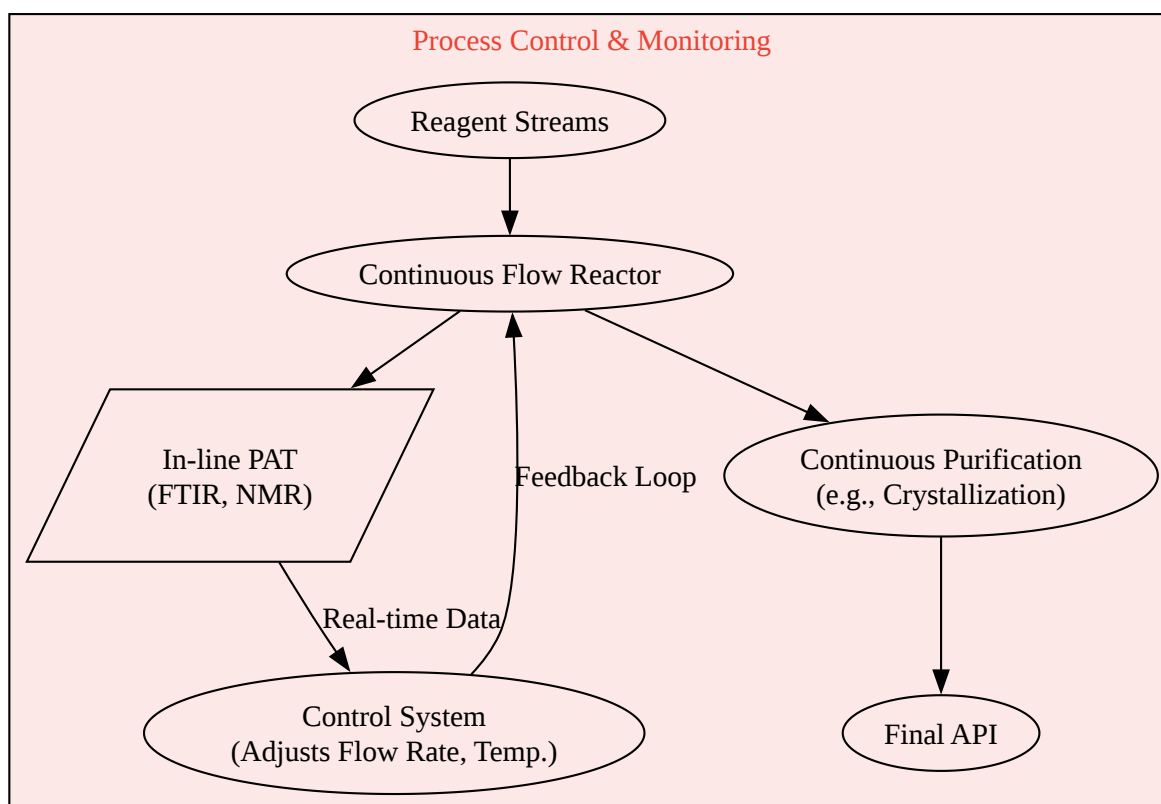
Parameter	Step 1: Claisen Condensation	Step 2: Cyclocondensation
Reactants	4'-Methylacetophenone, Ethyl trifluoroacetate, Sodium ethoxide	4,4,4-Trifluoro-1-(4-methylphenyl)butane-1,3-dione, 4-Hydrazinylbenzenesulfonamide HCl
Solvent	Absolute Ethanol	Ethanol/Water
Temperature	50°C	90°C
Residence Time	~5-10 minutes	~20-30 minutes
Yield	>90%	>95%
Overall Yield	\multicolumn{2}{c}{~85-90%}	
Purity	\multicolumn{2}{c}{>99% after recrystallization}	

Process Analytical Technology (PAT) for a Self-Validating System

A key advantage of continuous flow synthesis is the ability to integrate Process Analytical Technology (PAT) for real-time monitoring and control.^{[19][20]} This transforms the synthesis into a self-validating system where product quality is continuously assured.

- **In-line FTIR Spectroscopy:** For the Claisen condensation, in-line FTIR is an excellent tool for monitoring the conversion of the starting ketone by tracking its characteristic carbonyl absorption band.^{[17][21][22]} This allows for rapid optimization of reaction conditions and ensures complete conversion before the intermediate stream proceeds to the next step.
- **In-line NMR Spectroscopy:** The cyclocondensation step can be monitored in real-time using flow NMR.^{[16][18][23]} This provides detailed structural information, allowing for the simultaneous monitoring of the consumption of the dione intermediate and the formation of the celecoxib product, as well as the detection of any potential regioisomers.

- Continuous Crystallization Monitoring: For the final purification step, PAT tools such as Focused Beam Reflectance Measurement (FBRM) can be used to monitor and control the crystallization process, ensuring consistent particle size distribution and polymorphic form of the final API.[19][20][24]



[Click to download full resolution via product page](#)

Conclusion

The continuous flow synthesis of celecoxib from its key intermediates offers a robust, safe, and efficient alternative to traditional batch manufacturing. The precise control over reaction parameters leads to high yields and purity, while the reduced reaction volumes enhance operational safety. By integrating Process Analytical Technology, the synthesis can be transformed into a highly controlled and self-validating process, ensuring consistent product

quality and facilitating rapid process development and scale-up. This application note provides a comprehensive guide for researchers and drug development professionals looking to leverage the power of continuous flow chemistry for the synthesis of celecoxib and other active pharmaceutical ingredients.

References

- Bredikhin, A. A., & Bredikhina, Z. A. (2020). Process Analytical Technology for Crystallization of Active Pharmaceutical Ingredients. *Organic Process Research & Development*, 24(10), 2139–2158. [\[Link\]](#)
- GL CHEMTEC. (2024). Continuous Flow Chemistry in Pharmaceutical Manufacturing. Retrieved from [\[Link\]](#)
- Simone, E., & Nagy, Z. K. (2020). Process Analytical Technology in Continuous Crystallization. In *Continuous Crystallization of Pharmaceuticals* (pp. 225-256). Royal Society of Chemistry. [\[Link\]](#)
- Su, Q., et al. (2021). Review of the Application of PAT in the Pharmaceutical Continuous Crystallization Process. *Crystals*, 11(8), 948. [\[Link\]](#)
- Ivanova, M., Legros, J., Poisson, T., & Jubault, P. (2022). Continuous flow synthesis of Celecoxib from 2-bromo-3,3,3-trifluoropropene. *Journal of Flow Chemistry*, 12(2), 147–151. [\[Link\]](#)
- Scholtz, C., & Riley, D. L. (2021). Improved batch and flow syntheses of the nonsteroidal anti-inflammatory COX-2 inhibitor celecoxib. *Reaction Chemistry & Engineering*, 6(1), 138-146. [\[Link\]](#)
- Scholtz, C., & Riley, D. L. (2020). Improved batch and flow syntheses of the nonsteroidal anti-inflammatory COX-2 inhibitor celecoxib. University of Pretoria Repository. [\[Link\]](#)
- Boyd, S., et al. (2022). Discovery of unexpectedly complex reaction pathways for the Knorr pyrazole synthesis via transient flow. *Reaction Chemistry & Engineering*, 7(10), 2235-2242. [\[Link\]](#)

- Deng, X., & Mani, N. S. (2008). Regioselective Synthesis of 1,3,5-Tri- and 1,3,4,5-Tetrasubstituted Pyrazoles from N-Arylhydrazones and Nitroolefins. *The Journal of Organic Chemistry*, 73(6), 2412–2415. [\[Link\]](#)
- Baumann, M. (2018). Integrating continuous flow synthesis with in-line analysis and data generation. *Organic & Biomolecular Chemistry*, 16(33), 5946-5954. [\[Link\]](#)
- Reddy, A. R., et al. (2009). An Improved and Scalable Process for Celecoxib: A Selective Cyclooxygenase-2 Inhibitor. *Organic Process Research & Development*, 13(1), 98-101. [\[Link\]](#)
- Britton, J., & Jamison, T. F. (2017). Synthesis of Celecoxib, Mavacoxib, SC-560, Fluxapyroxad, and Bixafen Enabled by Continuous Flow Reaction Modules. *European Journal of Organic Chemistry*, 2017(48), 7133-7144. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Pyrazole synthesis. Retrieved from [\[Link\]](#)
- Kong, Y., Tang, M., & Wang, Y. (2014). Regioselective Synthesis of 1,3,5-Trisubstituted Pyrazoles from N-Alkylated Tosylhydrazones and Terminal Alkynes. *Organic Letters*, 16(3), 576–579. [\[Link\]](#)
- Ivanova, M., Legros, J., Poisson, T., & Jubault, P. (2021). Continuous flow synthesis of Celecoxib from 2-bromo-3,3,3-trifluoropropene. *Journal of Flow Chemistry*, 12(2), 147-151. [\[Link\]](#)
- Reddy, A. R., et al. (2009). An Improved and Scalable Process for Celecoxib: A Selective Cyclooxygenase-2 Inhibitor. *Organic Process Research & Development*, 13(1), 98–101. [\[Link\]](#)
- Sthalam, V. K., Singh, A. K., & Pabbaraja, S. (2019). An Integrated Continuous Flow Micro-Total Ultrafast Process System (μ -TUFPS) for the Synthesis of Celecoxib and Other Cyclooxygenase Inhibitors. *Organic Process Research & Development*, 23(9), 1892–1899. [\[Link\]](#)
- Magritek. (2016). Spinsolve NMR Spectrometer used for inline monitoring of product quality in a continuous flow reaction. Retrieved from [\[Link\]](#)

- Scribd. (n.d.). Celecoxib Material Safety Data Sheet. Retrieved from [\[Link\]](#)
- GÜZEL, M., et al. (2014). Synthesis and Characterization of Celecoxib Derivatives as Possible Anti-Inflammatory, Analgesic, Antioxidant, Anticancer and Anti-HCV Agents. *Molecules*, 19(9), 14934–14967. [\[Link\]](#)
- Hass, R., et al. (2020). A Process Analytical Concept for In-Line FTIR Monitoring of Polysiloxane Formation. *Sensors*, 20(21), 6092. [\[Link\]](#)
- AZoM. (2014). Monitoring NMR Reactions Online Using Magritek's Spinsolve. Retrieved from [\[Link\]](#)
- Maiwald, M., et al. (2004). Quantitative high-resolution on-line NMR spectroscopy in reaction and process monitoring. *Journal of Magnetic Resonance*, 166(2), 135-146. [\[Link\]](#)
- Le-Saint, C., et al. (2016). Broadband ultrafast 2D NMR spectroscopy for online monitoring in continuous flow. *Analyst*, 141(13), 4144-4151. [\[Link\]](#)
- Takeda, Y., et al. (2023). Fully Automated Reaction Operation Driven by Accurate Inline FTIR Analysis based on Linear-Combination Strategy. *ChemRxiv*. [\[Link\]](#)
- Hass, R., et al. (2020). A Process Analytical Concept for In-Line FTIR Monitoring of Polysiloxane Formation. *Sensors*, 20(21), 6092. [\[Link\]](#)
- Wikipedia. (n.d.). Claisen condensation. Retrieved from [\[Link\]](#)
- Mak, K. K. W., et al. (2009). Probing the Rate-Determining Step of the Claisen–Schmidt Condensation by Competition Reactions. *Journal of Chemical Education*, 86(12), 1436. [\[Link\]](#)
- Beleites, C., et al. (2022). QCL–IR Spectroscopy for In-Line Monitoring of Proteins from Preparative Ion-Exchange Chromatography. *Molecules*, 27(7), 2197. [\[Link\]](#)
- Urbańczyk, M., et al. (2023). NMR Reaction Monitoring Robust to Spectral Distortions. *Analytical Chemistry*, 95(30), 11201–11208. [\[Link\]](#)

- D'Agostino, C., et al. (2016). Novelty of Claisen–Schmidt condensation of biomass-derived furfural with acetophenone over solid super base catalyst. RSC Advances, 6(73), 69401-69410. [[Link](#)]
- Hass, R., et al. (2020). A Process Analytical Concept for In-Line FTIR Monitoring of Polysiloxane Formation. Sensors, 20(21), 6092. [[Link](#)]
- Das, S., et al. (2013). Claisen-Schmidt condensation between acetophenone and benzaldehyde with metal triflate catalysts. ResearchGate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthesis and Characterization of Celecoxib Derivatives as Possible Anti-Inflammatory, Analgesic, Antioxidant, Anticancer and Anti-HCV Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC4011111/)]
- 2. Continuous flow synthesis of Celecoxib from 2-bromo-3,3,3-trifluoropropene - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/26411111/)]
- 3. [semanticscholar.org](https://www.semanticscholar.org/) [[semanticscholar.org](https://www.semanticscholar.org/)]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 5. Pyrazole synthesis [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. repository.up.ac.za [repository.up.ac.za]
- 8. Claisen condensation - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/wiki/Claisen_condensation)]
- 9. Discovery of unexpectedly complex reaction pathways for the Knorr pyrazole synthesis via transient flow - Reaction Chemistry & Engineering (RSC Publishing) DOI:10.1039/D2RE00271J [pubs.rsc.org]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Improved batch and flow syntheses of the nonsteroidal anti-inflammatory COX-2 inhibitor celecoxib - Reaction Chemistry & Engineering (RSC Publishing) [pubs.rsc.org]

- [12. scribd.com \[scribd.com\]](#)
- [13. abmole.com \[abmole.com\]](#)
- [14. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [15. pharmacopoeia.com \[pharmacopoeia.com\]](#)
- [16. Spinsolve NMR Spectrometer used for inline monitoring of product quality in a continuous flow reaction - Magritek \[magritek.com\]](#)
- [17. A Process Analytical Concept for In-Line FTIR Monitoring of Polysiloxane Formation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. azom.com \[azom.com\]](#)
- [19. books.rsc.org \[books.rsc.org\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. chemrxiv.org \[chemrxiv.org\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. Quantitative high-resolution on-line NMR spectroscopy in reaction and process monitoring - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. Process Analytical Technology for Crystallization of Active Pharmaceutical Ingredients - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Continuous Flow Synthesis of Celecoxib: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1393212/docs#continuous-flow-synthesis-of-celecoxib-an-application-note-and-protocol\]](https://www.benchchem.com/product/b1393212/docs#continuous-flow-synthesis-of-celecoxib-an-application-note-and-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)